

Safety Data Sheet & Technical Handling Guide: 4-Ethoxybenzylmagnesium Chloride

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Compound of Interest

Compound Name: *4-Ethoxybenzylmagnesium
chloride*

CAS No.: *126508-26-7*

Cat. No.: *B142792*

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Executive Summary

This technical guide serves as a comprehensive safety and operational manual for **4-Ethoxybenzylmagnesium chloride**, a highly reactive organometallic reagent used in organic synthesis (Grignard reaction). Due to its pyrophoric potential and violent reactivity with protic sources, this compound requires strict adherence to air-free (Schlenk) techniques. This document integrates GHS-compliant safety data with field-proven experimental protocols to ensure researcher safety and data integrity.

Section 1: Chemical Identification & Composition

Parameter	Specification
Product Name	4-Ethoxybenzylmagnesium chloride (Solution)
Synonyms	(4-Ethoxybenzyl)magnesium chloride; p-Ethoxybenzylmagnesium chloride
General Formula	C ₉ H ₁₁ ClMg
Molecular Weight	~194.94 g/mol (Solute only)
CAS Number	Not Listed (Analogous to 4-Methoxybenzylmagnesium chloride: 38769-92-5)
Precursor CAS	4-Ethoxybenzyl chloride (6653-80-1)
Common Solvents	Tetrahydrofuran (THF) or Diethyl Ether (Et ₂ O)
Concentration	Typically 0.25 M – 1.0 M

Section 2: Hazard Assessment (GHS Classification)

Signal Word: DANGER

Core Hazards

This reagent is a Class 4.3 Water-Reactive Substance and a Flammable Liquid.

Hazard Class	Category	H-Code	Hazard Statement
Water-Reactive	Cat. 1	H260	In contact with water releases flammable gases which may ignite spontaneously.
Flammable Liquid	Cat.[1] 2	H225	Highly flammable liquid and vapor (Solvent-dependent).
Skin Corrosion	Cat.[2] 1B	H314	Causes severe skin burns and eye damage.[3]
STOT - SE	Cat. 3	H335/336	May cause respiratory irritation; May cause drowsiness (Solvent).

The "Induction Period" Risk

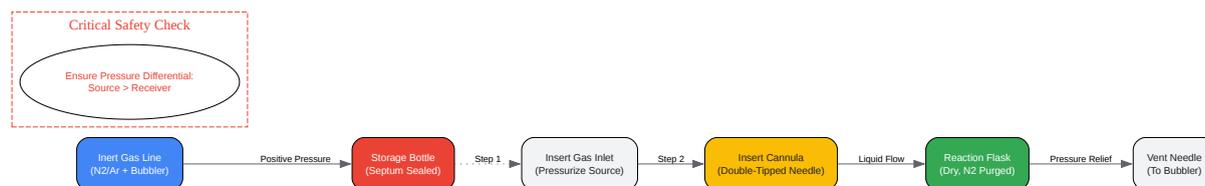
- Mechanism: When preparing this reagent in situ, the reaction between Magnesium (Mg) and the halide (4-Ethoxybenzyl chloride) often displays an induction period where no reaction occurs, followed by a sudden, violent exotherm ("runaway").
- Control: Never add the entire halide volume at once. Add 5-10% to initiate (look for turbidity/heat), then proceed with dropwise addition.

Section 3: Safe Handling Protocols (Schlenk Technique)

Core Directive: Oxygen and moisture are the primary failure modes. All transfers must occur under a positive pressure of inert gas (Nitrogen or Argon).

Experimental Workflow: Cannula Transfer

The following diagram illustrates the closed-loop transfer method required to move the reagent from a storage vessel to a reaction flask without atmospheric exposure.



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Figure 1: Positive pressure cannula transfer workflow to prevent pyrophoric ignition.

Step-by-Step Protocol

- Glassware Prep: Flame-dry all glassware under vacuum; backfill with Argon (3 cycles).
- Pressure Check: Ensure the Schlenk line bubbler is active.
- Septum Integrity: Inspect septa on the Sure/Seal™ bottle. If pierced multiple times, replace under counter-flow of gas.
- Transfer:
 - Insert a gas inlet needle into the source bottle to pressurize it.
 - Insert the cannula (double-ended needle) into the source liquid.
 - Insert the other end into the receiving flask.
 - Mechanism:[4][5] The pressure differential drives the liquid. Do not aspire with a syringe for volumes >10mL to avoid plunger failure.

Section 4: Emergency Response Framework

Fire Class: Class D (Combustible Metal) & Class B (Flammable Liquid).

Firefighting Logic

- DO NOT USE WATER. Water reacts with the Grignard reagent to produce Hydrogen gas () and heat, causing an explosion.
- DO NOT USE CO₂. Burning Magnesium can react with Carbon Dioxide.
- Primary Agent: Dry Sand, Met-L-X, or Class D extinguisher.

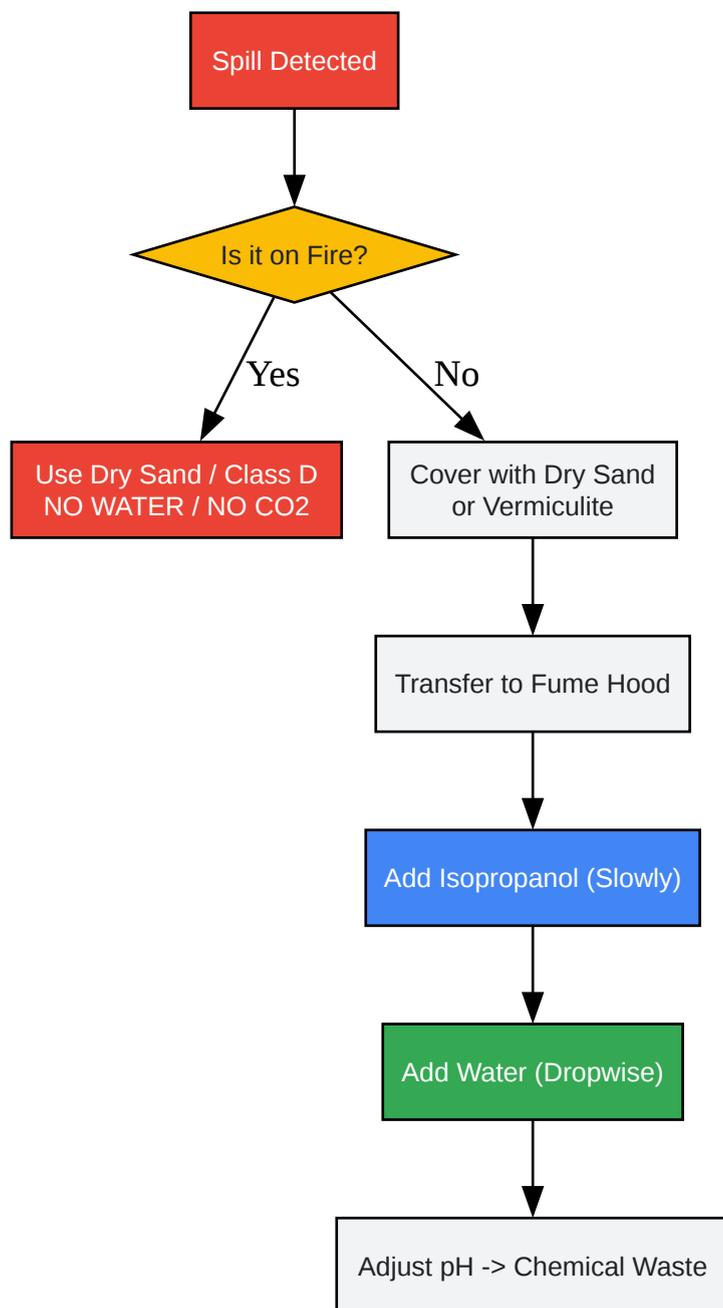
Spill Control (Quenching)

If a spill occurs, the reagent must be chemically neutralized ("quenched") before disposal.

Quenching Reaction:

Protocol:

- Isolate: Evacuate the immediate area.
- Dilute: If safe, cover the spill with dry sand to absorb the liquid and minimize surface area.
- Neutralize:
 - Transfer the sand/reagent mixture to a beaker in a fume hood.
 - Add Isopropanol (IPA) slowly. IPA reacts slower than water.
 - Once bubbling ceases, add Methanol.
 - Finally, add Water dropwise.



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Figure 2: Decision logic for Grignard reagent spill response.

Section 5: Storage & Stability

- Temperature: Store at 2°C – 8°C (Refrigerated).
- Atmosphere: Strictly under Nitrogen or Argon.

- Shelf Life: Grignard reagents can degrade over time, forming precipitates (Mg salts). Titrate before use if stored >3 months.
- Incompatibility:
 - Protic Solvents: Water, Alcohols, Amines.
 - Oxidizers: Oxygen, Peroxides.
 - Electrophiles: CO₂, Acetone, Ethyl Acetate (unless intended for reaction).

Section 6: Exposure Controls & PPE

PPE Category	Requirement	Rationale
Gloves	Laminate Film (Silver Shield) or Supported Nitrile	Standard Nitrile degrades rapidly in THF. Double gloving recommended.
Eye Protection	Chemical Goggles + Face Shield	Risk of violent splashing/explosion. Safety glasses are insufficient.
Body	Flame-Resistant (Nomex) Lab Coat	Standard cotton/poly coats can wick flammable solvents.
Respiratory	Fume Hood (Face Velocity >100 fpm)	Inhalation of THF vapors causes CNS depression.

Section 7: Transport Information (DOT/IATA)

Proper Shipping Name: Organometallic substance, liquid, water-reactive, flammable.[6]

- UN Number: UN 3399 (Preferred) or UN 2924
- Hazard Class: 4.3 (Water Reactive)
- Subsidiary Risk: 3 (Flammable Liquid)[1][7]
- Packing Group: I (High Danger)[7]

- Labeling: "Dangerous When Wet" + "Flammable Liquid"

References

- PubChem.4-Ethoxybenzyl chloride (Precursor Data). National Library of Medicine. Available at: [\[Link\]](#)
- American Chemical Society (ACS).Grignard Reaction Safety Guidelines. ACS Center for Lab Safety. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Available at: [\[Link\]](#)
- Chemistry LibreTexts.Handling Air-Sensitive Reagents. Available at: [\[Link\]](#)

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Sources

- 1. 4-甲氧基苄基氯化镁 溶液 0.25 M in THF | Sigma-Aldrich [sigmaaldrich.com]
- 2. files.dep.state.pa.us [files.dep.state.pa.us]
- 3. synquestlabs.com [synquestlabs.com]
- 4. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 5. Ethylmagnesium Chloride | 2386-64-3 | TCI EUROPE N.V. [tcichemicals.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. unece.org [unece.org]
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